

Personal protective equipment for handling 2-Bromo-1-(2-bromophenyl)ethanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-1-(2-bromophenyl)ethanone

Cat. No.: B057523

[Get Quote](#)

Essential Safety and Handling Guide for 2-Bromo-1-(2-bromophenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling and disposal of **2-Bromo-1-(2-bromophenyl)ethanone**, ensuring laboratory safety and operational integrity.

Handling **2-Bromo-1-(2-bromophenyl)ethanone** (CAS No. 49851-55-0) in a laboratory setting requires stringent adherence to safety protocols due to its hazardous nature. This guide provides essential information on the necessary personal protective equipment (PPE), procedural steps for its use, and appropriate disposal methods to minimize risk and ensure a safe research environment.

Hazard and Exposure Data

Based on available safety data, **2-Bromo-1-(2-bromophenyl)ethanone** is classified as harmful if swallowed and causes severe skin burns and eye damage.^[1] Due to its corrosive nature, appropriate personal protective equipment is mandatory to prevent chemical burns and other injuries. While specific occupational exposure limits have not been established, all handling should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.^[2]

Data Point	Value	Source
CAS Number	49851-55-0	[1]
Molecular Formula	C8H6Br2O	[3]
Hazard Statements	H302: Harmful if swallowed H314: Causes severe skin burns and eye damage	[1]
Signal Word	Danger	[1]
GHS Pictograms	GHS05 (Corrosion) GHS07 (Exclamation Mark)	[1]
Boiling Point	90-92°C / 0.02mm	[3]
Occupational Exposure Limits	Not available	
Glove Breakthrough Time	Not available for this specific compound. General guidance for halogenated aromatic ketones suggests using butyl rubber or laminate film gloves for prolonged contact. Nitrile gloves may be suitable for splash protection but should be changed immediately upon contamination.	[4][5][6]

Personal Protective Equipment (PPE) Protocol

A systematic approach to the selection and use of PPE is critical. The following protocol outlines the necessary steps for handling **2-Bromo-1-(2-bromophenyl)ethanone**.

Engineering Controls

- Fume Hood: All manipulations of the compound, including weighing, transferring, and use in reactions, must be performed in a certified chemical fume hood to prevent the inhalation of vapors or dust.[2]

- Eyewash Station and Safety Shower: Ensure that a fully functional eyewash station and safety shower are readily accessible in the immediate work area.^[2]

Required Personal Protective Equipment

- Eye and Face Protection:
 - Chemical Splash Goggles: Wear chemical splash goggles that conform to ANSI Z87.1 standards.
 - Face Shield: In addition to goggles, a face shield must be worn to protect the entire face from splashes, especially when handling larger quantities or during procedures with a higher risk of splashing.
- Hand Protection:
 - Chemical-Resistant Gloves: Due to the corrosive nature of this compound, select gloves with high resistance to halogenated organic compounds. Butyl rubber or laminate film ("SilverShield") gloves are recommended for extended contact.^{[4][5][6]} For incidental contact, nitrile gloves may be used, but they must be inspected before each use and replaced immediately if contaminated or damaged.^[4] Consider double-gloving for added protection.
- Body Protection:
 - Laboratory Coat: A flame-resistant or 100% cotton laboratory coat should be worn and fully buttoned to protect against skin contact.
 - Chemical-Resistant Apron: When handling significant quantities, a chemical-resistant apron worn over the lab coat is recommended.
 - Closed-Toed Shoes: Sturdy, closed-toed shoes are mandatory in the laboratory.
- Respiratory Protection:
 - Respirator: If there is a risk of exceeding exposure limits or if engineering controls are insufficient, a NIOSH-approved respirator with an organic vapor/acid gas cartridge is required.^{[7][8][9][10]} A full-face respirator will also provide eye and face protection.

Donning and Doffing PPE

Following the correct sequence for putting on and taking off PPE is crucial to prevent self-contamination.^{[11][12][13][14]}

Donning Sequence (Bottom-Up):

- Gown/Lab Coat: Put on the lab coat, ensuring it is fully buttoned.
- Mask/Respirator: If required, don the respirator and perform a fit check.
- Goggles/Face Shield: Put on eye and face protection.
- Gloves: Don gloves, ensuring the cuffs are pulled over the sleeves of the lab coat.

Doffing Sequence (Alphabetical):

- Gloves: Remove gloves using a technique that avoids touching the outside of the glove with bare skin.
- Goggles/Face Shield: Remove eye and face protection from the back.
- Gown/Lab Coat: Remove the lab coat by turning it inside out and rolling it into a bundle.
- Mask/Respirator: Remove the respirator from the back.
- Hand Hygiene: Wash hands thoroughly with soap and water immediately after removing all PPE.

Disposal Plan

Proper disposal of **2-Bromo-1-(2-bromophenyl)ethanone** and contaminated materials is essential to prevent environmental contamination and comply with regulations.

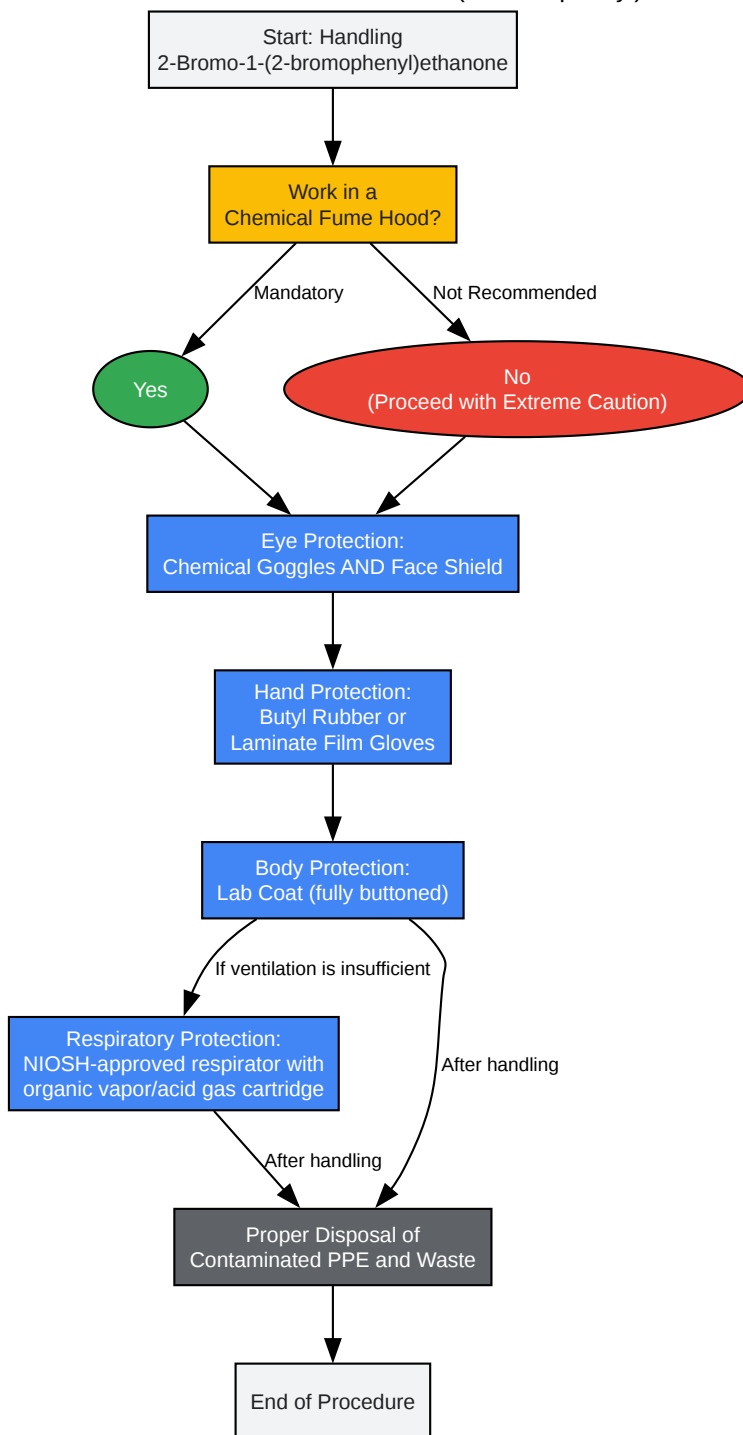
- Waste Segregation:
 - Solid Waste: Unused or contaminated solid **2-Bromo-1-(2-bromophenyl)ethanone** and any materials that have come into contact with it (e.g., contaminated gloves, weigh paper,

absorbent materials) must be collected in a designated, sealed, and clearly labeled hazardous waste container.

- Liquid Waste: Solutions containing this compound should be collected in a separate, labeled hazardous waste container for halogenated organic waste.
- Container Management:
 - Ensure all waste containers are in good condition and compatible with the chemical.
 - Label all containers with "Hazardous Waste," the full chemical name "**2-Bromo-1-(2-bromophenyl)ethanone**," and the associated hazard pictograms.
 - Keep waste containers closed except when adding waste.
- Final Disposal:
 - Dispose of all chemical waste through your institution's licensed hazardous waste disposal program.^{[1][3]} Follow all local, state, and federal regulations.
- Empty Container Disposal:
 - Empty containers that held the compound must be triple-rinsed with a suitable solvent (e.g., acetone). The rinsate must be collected and disposed of as hazardous liquid waste.

Visual Workflow for PPE Selection

PPE Selection Workflow for 2-Bromo-1-(2-bromophenyl)ethanone



[Click to download full resolution via product page](#)

Caption: PPE Selection Workflow for Handling **2-Bromo-1-(2-bromophenyl)ethanone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sds.fluorochem.co.uk [sds.fluorochem.co.uk]
- 2. aksci.com [aksci.com]
- 3. echemi.com [echemi.com]
- 4. heightchsafety.com.au [heightchsafety.com.au]
- 5. safety.fsu.edu [safety.fsu.edu]
- 6. chemistry.osu.edu [chemistry.osu.edu]
- 7. esafetysupplies.com [esafetysupplies.com]
- 8. legionsafety.com [legionsafety.com]
- 9. 3M organic vapors & acid gases cartridge for half & full facepieces. | [Sylprotec.com](https://sylprotec.com) [sylprotec.com]
- 10. pksafety.com [pksafety.com]
- 11. Sequence for donning (putting on) and doffing (taking off) Personal Protective Equipment | SA Health [sahealth.sa.gov.au]
- 12. munglobal.com.au [munglobal.com.au]
- 13. Donning and Doffing of Personal Protective Equipment (PPE) | Tampa General Hospital [tgh.org]
- 14. healthcarecompliancepros.com [healthcarecompliancepros.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Bromo-1-(2-bromophenyl)ethanone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b057523#personal-protective-equipment-for-handling-2-bromo-1-2-bromophenyl-ethanone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com